

synthesis and fundamental properties of nickel selenate

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Compound Focus: Nickel selenate

CAS No.: 15060-62-5

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Synthesis of Nickel Selenate

Nickel selenate can be synthesized through several methods, primarily involving reactions between nickel precursors and selenic acid.

Method	Procedure	Key Characteristics/Outcome
From Nickel Carbonate [1]	React nickel(II) carbonate (NiCO_3) with selenic acid (H_2SeO_4). The reaction produces nickel selenate, water, and carbon dioxide.	Standard method for producing the compound.
Slow Evaporation (with Piperazine) [2]	Slowly evaporate an aqueous solution containing piperazine hexahydrate, nickel(II) carbonate, and selenic acid.	Yields single crystals of a hybrid compound: $(\text{C}_4\text{H}_{12}\text{N}_2)\text{Ni}(\text{H}_2\text{O})_6$. The compound has a monoclinic crystal structure.

Fundamental Properties of Nickel Selenate

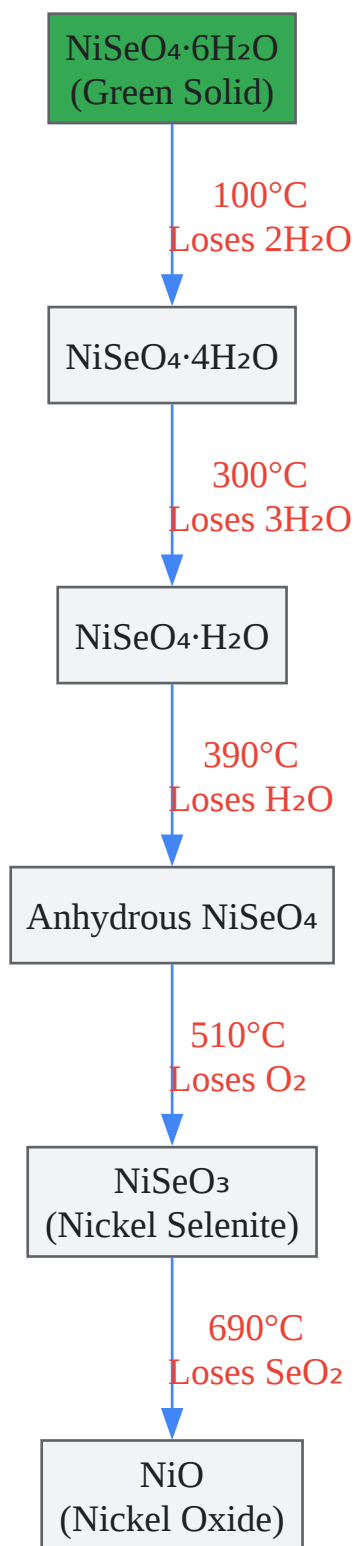
The following table outlines the key chemical, physical, and safety properties of **nickel selenate**.

Property Category	Details
General Information	
Chemical Formula (anhydrous)	NiSeO ₄ [1]
Chemical Formula (hexahydrate)	NiSeO ₄ ·6H ₂ O [1]
Molar Mass (anhydrous)	201.64 g·mol ⁻¹ [1]
Molar Mass (hexahydrate)	309.74 g·mol ⁻¹ [3] [4]
Physical Properties	
Appearance (hexahydrate)	Green crystalline solid [1] [5]
Density (anhydrous)	4.8 g·cm ⁻³ [1]
Density (hexahydrate)	2.314 g·cm ⁻³ [1]
Crystal System (hexahydrate)	Tetragonal [1]
Hazards (GHS) [1]	Hazard Statements: H317 (May cause an allergic skin reaction), H334 (May cause allergy or asthma symptoms or breathing difficulties if inhaled), H341 (Suspected of causing genetic defects), H350i (May cause cancer by inhalation), H360D (May damage the unborn child), H372 (Causes damage to organs through prolonged or repeated exposure), H410 (Very toxic to aquatic life with long-lasting effects).

Thermal Decomposition Behavior

Nickel selenate hexahydrate undergoes a complex, multi-stage decomposition process when heated, which involves both dehydration and structural breakdown, accompanied by distinct color changes [1] [5].

The following diagram illustrates this thermal decomposition pathway:



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Thermal decomposition pathway of **nickel selenate** hexahydrate.

The color of the material changes from **green** at room temperature to **yellowish-green**, **yellowish-orange**, and finally to **yellow** as the temperature rises to 420°C, due to the loss of water molecules and changes in the crystal field [5].

Applications and Research Significance

The studies highlight the importance of **nickel selenate**'s thermal properties for its use as a **precursor material** in the synthesis of other functional materials, such as nickel oxide (NiO) nanoparticles [5] [6]. Understanding its decomposition pathway is essential for controlling the final product's properties. The compound's distinct thermochromic behavior (color change with heat) is also a notable characteristic for potential material science applications [5].

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